

Long-term storage of Ro 10-5824 dihydrochloride stock solutions

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Compound of Interest

Compound Name: Ro 10-5824 dihydrochloride

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Technical Support Center: Ro 10-5824 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term storage and handling of **Ro 10-5824 dihydrochloride** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Ro 10-5824 dihydrochloride** stock solutions?

A1: For long-term stability, it is recommended to store **Ro 10-5824 dihydrochloride** stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[1] The solutions should be stored in sealed containers, away from moisture.[1] To avoid degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q2: What are the suitable solvents for preparing **Ro 10-5824 dihydrochloride** stock solutions?

A2: **Ro 10-5824 dihydrochloride** is soluble in water and DMSO.[2] It is soluble in water up to 100 mM and in DMSO up to 75 mM.[2] Another source suggests a solubility of at least 60 mg/mL in water and 50 mg/mL in PBS, which may require sonication to fully dissolve.[1][3][4]

Q3: How should I prepare the stock solution?







A3: It is recommended to prepare fresh solutions for use.[1] When preparing an aqueous stock solution, it is best practice to filter and sterilize it using a 0.22 µm filter before use.[1] If precipitation occurs during preparation, gentle heating and/or sonication can be used to help dissolve the compound.[1]

Q4: What is the mechanism of action of Ro 10-5824?

A4: Ro 10-5824 is a selective partial agonist for the dopamine D4 receptor, with a reported Ki of 5.2 nM.[1] It shows high selectivity for the D4 receptor over other dopamine receptor subtypes (D1, D2, D3, and D5).[1] As a partial agonist, it binds to the receptor and elicits a response that is lower than that of a full agonist. This modulation of the dopamine D4 receptor is thought to influence various neurological processes, including those related to cognition and novelty seeking.[5][6]

Troubleshooting Guide



Problem	Possible Cause	Solution
Precipitation observed in the stock solution upon storage.	The solution may be supersaturated, or the storage temperature may have fluctuated.	Gently warm the solution and sonicate until the precipitate redissolves.[1] Before use, ensure the solution is clear. For long-term storage, consider preparing a slightly more dilute stock solution.
Inconsistent experimental results.	The stock solution may have degraded due to improper storage or repeated freezethaw cycles.	Prepare a fresh stock solution from the solid compound. Ensure proper aliquoting and storage of the new stock solution to minimize degradation.
Difficulty dissolving the compound.	The compound may not be fully soluble at the desired concentration in the chosen solvent.	Use sonication to aid dissolution.[1] If using water, ensure the pH is appropriate. For in vivo experiments, PBS can be used, but sonication may be necessary.[1]
Visible signs of degradation (e.g., color change).	The compound may have been exposed to heat, moisture, or strong acids/alkalis.[2]	Discard the solution and prepare a fresh stock. Store the solid compound and stock solutions under the recommended conditions, protected from light and moisture.

Experimental Protocols

Preparation of a 10 mM Aqueous Stock Solution of Ro 10-5824 Dihydrochloride

Materials:



- Ro 10-5824 dihydrochloride (Molecular Weight: 353.29 g/mol)
- Sterile, nuclease-free water
- Vortex mixer
- Sonicator
- 0.22 μm sterile syringe filter
- Sterile microcentrifuge tubes

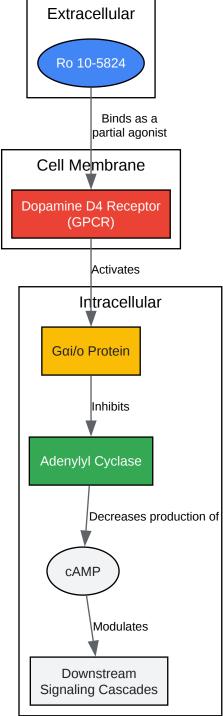
Procedure:

- Weigh out 3.53 mg of Ro 10-5824 dihydrochloride.
- Add 1 mL of sterile, nuclease-free water to the solid.
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, place the tube in a sonicator bath and sonicate for 5-10 minutes, or until the solution is clear.
- Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile container.
- Aliquot the sterilized stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Visualizations



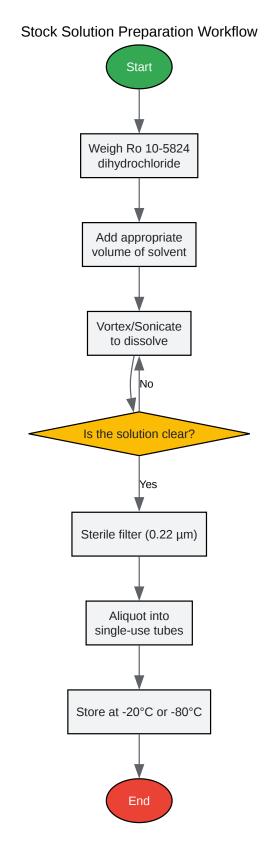
Signaling Pathway of Ro 10-5824



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Caption: Signaling pathway of Ro 10-5824 as a dopamine D4 receptor partial agonist.

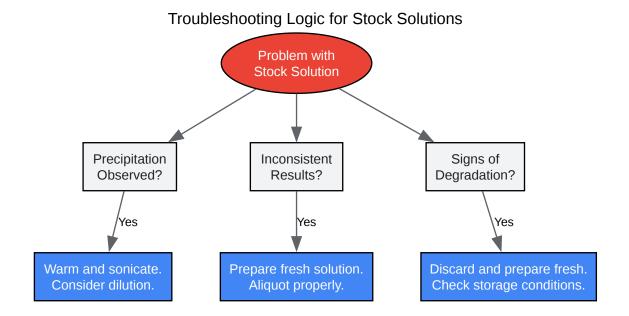




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Caption: Experimental workflow for preparing Ro 10-5824 dihydrochloride stock solutions.





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Caption: Logical troubleshooting guide for common issues with Ro 10-5824 stock solutions.

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